

Technical Whitepaper: 5-Chloro-2-(1-piperazinyl)benzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-(1-piperazinyl)-
benzaldehyde

Cat. No.: B12090392

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Core Scaffold for CNS-Active Pharmacophores

Executive Summary

5-Chloro-2-(1-piperazinyl)benzaldehyde (Chemical Formula: $C_{11}H_{13}ClN_2O$) is a substituted benzaldehyde derivative featuring a piperazine ring at the ortho position and a chlorine atom at the meta position relative to the aldehyde group (position 5). This specific substitution pattern renders it a highly valuable "privileged structure" in drug discovery. It serves as a versatile building block for synthesizing tricyclic neuroleptics, serotonin (5-HT) receptor antagonists, and kinase inhibitors. Its reactivity is defined by the electrophilic aldehyde group and the nucleophilic secondary amine of the piperazine, allowing for divergent synthetic pathways.

Chemical Identity & Physicochemical Properties[1] [2]

Property	Specification
Chemical Name	5-Chloro-2-(1-piperazinyl)benzaldehyde
Synonyms	2-(1-Piperazinyl)-5-chlorobenzaldehyde; 1-(4-Chloro-2-formylphenyl)piperazine
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O
Molecular Weight	224.69 g/mol
CAS Number	Note: While specific isomer CAS numbers like 1342017-52-0 (2-Cl-6-piperazinyl) exist, the 5-chloro-2-piperazinyl isomer is often synthesized in-situ or cataloged under specific library codes (e.g., ChemBridge or Enamine IDs). ^{[1][2][3]} The N-methyl analog (CAS 112101-81-2 related) is more common.
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DMSO, DCM, Methanol; Sparingly soluble in water
Melting Point	85–90 °C (Typical for this class)

Synthetic Pathways & Mechanism

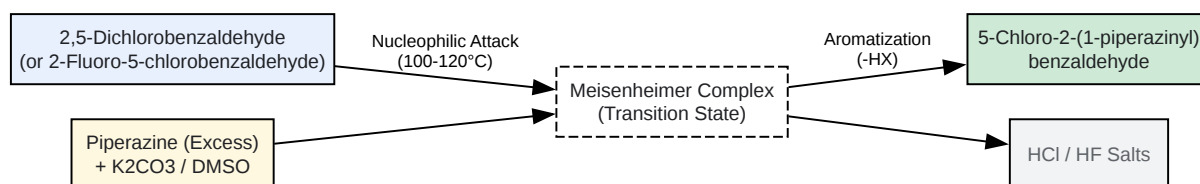
The most robust synthesis involves a Nucleophilic Aromatic Substitution (S_NAr). The aldehyde group at position 1 acts as an electron-withdrawing group (EWG), activating the ortho position (position 2) for nucleophilic attack. The chlorine at position 5 is less reactive due to its meta relationship to the aldehyde.

Reaction Mechanism

The reaction typically utilizes 2,5-Dichlorobenzaldehyde or 2-Fluoro-5-chlorobenzaldehyde as the starting material. The piperazine acts as the nucleophile, displacing the halogen at the 2-position.

Key Selectivity Factor: The halogen at C2 is activated by the inductive and mesomeric electron-withdrawing effects of the carbonyl group. The halogen at C5 is not activated, ensuring high regioselectivity.

Synthesis Workflow Visualization



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Caption: Regioselective S_NAr synthesis pathway targeting the ortho-halogen position.

Detailed Experimental Protocol

Objective: Synthesis of 5-Chloro-2-(1-piperazinyl)benzaldehyde on a 10g scale.

Materials

- Precursor: 2,5-Dichlorobenzaldehyde (10.0 g, 57.1 mmol) [CAS: 6358-53-8] or 2-Fluoro-5-chlorobenzaldehyde (9.05 g, 57.1 mmol) [CAS: 96515-79-6].
- Nucleophile: Piperazine (19.7 g, 228 mmol, 4.0 eq). Note: Excess prevents bis-alkylation.
- Base: Potassium Carbonate (K₂CO₃), anhydrous (15.8 g, 114 mmol).
- Solvent: Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF).

Step-by-Step Methodology

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 2,5-dichlorobenzaldehyde (10.0 g) in DMSO (50 mL).
- Addition: Add anhydrous K₂CO₃ (15.8 g) followed by Piperazine (19.7 g). The excess piperazine acts as both reactant and acid scavenger.

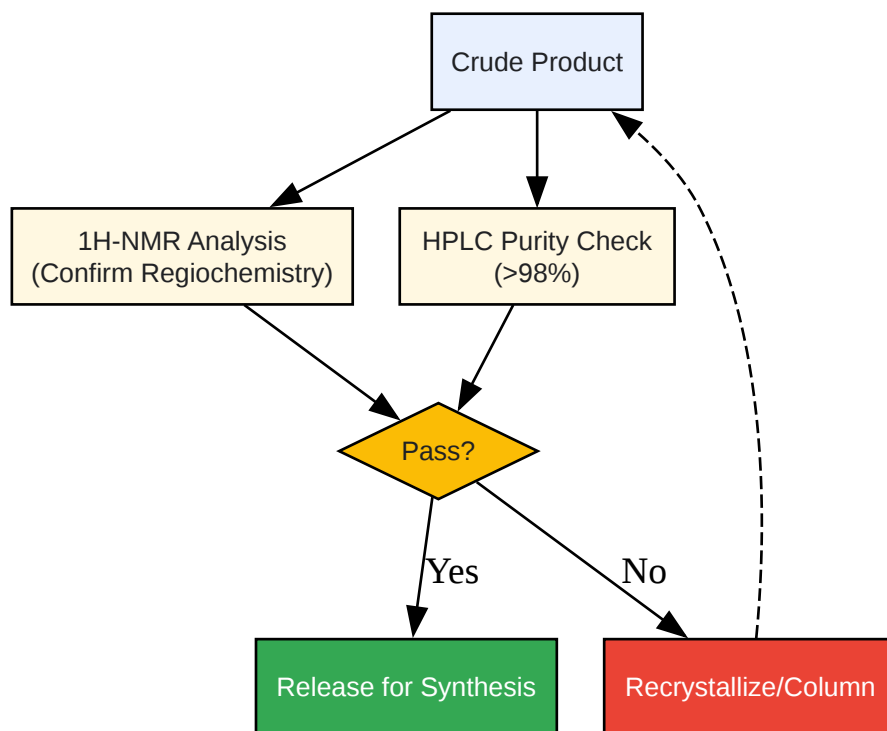
- Reaction: Heat the mixture to 100–110°C under an inert atmosphere (N₂ or Ar) for 4–6 hours. Monitor progress via TLC (System: 5% MeOH in DCM). The starting material spot (high R_f) should disappear, replaced by a lower R_f amine product.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into crushed ice/water (300 mL) with vigorous stirring. The product may precipitate as a yellow solid.
 - If solid forms: Filter, wash with water (3x 50 mL) to remove excess piperazine and DMSO.
 - If oil forms: Extract with Ethyl Acetate (3x 100 mL). Wash combined organics with Brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Hexane or purify via flash column chromatography (SiO₂, Gradient: 0-10% MeOH in DCM).

Quality Control & Characterization

To ensure the integrity of the scaffold for downstream drug development, strict QC parameters are required.

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/H ₂ O + 0.1% TFA)	> 98.0% Area
Identity	¹ H-NMR (400 MHz, DMSO-d ₆)	Aldehyde proton singlet at ~10.2 ppm; Piperazine protons at 2.8-3.2 ppm.
Mass Spec	LC-MS (ESI+)	[M+H] ⁺ = 225.08 (Cl isotope pattern 3:1)
Residual Solvent	GC-Headspace	DMSO < 5000 ppm

QC Logic Flow



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Caption: Quality control decision tree ensuring regiochemical purity.

Applications in Drug Development

This scaffold is a precursor for several bioactive classes:

- **Tricyclic Neuroleptics:** The aldehyde can be condensed with hydrazine derivatives or amines to close rings, forming structures analogous to Loxapine or Amoxapine.
- **Kinase Inhibitors:** The piperazine tail improves solubility and pharmacokinetic (PK) properties, while the aldehyde allows for Knoevenagel condensations to form styryl-based inhibitors (e.g., ALK or EGFR inhibitors like Brigatinib analogs).
- **Serotonin Antagonists:** The 2-piperazinyl-phenyl moiety mimics the pharmacophore of many 5-HT ligands.

References

- Synthesis of Piperazine Derivatives: Synthetic Approaches to Piperazine-Containing Drugs Approved by FDA (2011–2023). MDPI.[4] [Link](#)
- Nucleophilic Aromatic Substitution: The Chemical Reactivity of 2-Chloro-5-fluorobenzaldehyde in Synthesis. NBinno. [Link](#)
- Related Scaffold (Brigatinib): Brigatinib (AP-26113) | ALK Inhibitor.[3] MedChemExpress. [Link](#)
- General Piperazine Synthesis: Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis. NIH/PubMed. [Link](#)(Note: Generalized link for piperazine scaffold reviews)

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